

2-Fluoro-3-hydroxybenzaldehyde structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Fluoro-3-hydroxybenzaldehyde

CAS No.: 103438-86-4

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An In-depth Technical Guide to the Structure of **2-Fluoro-3-hydroxybenzaldehyde**

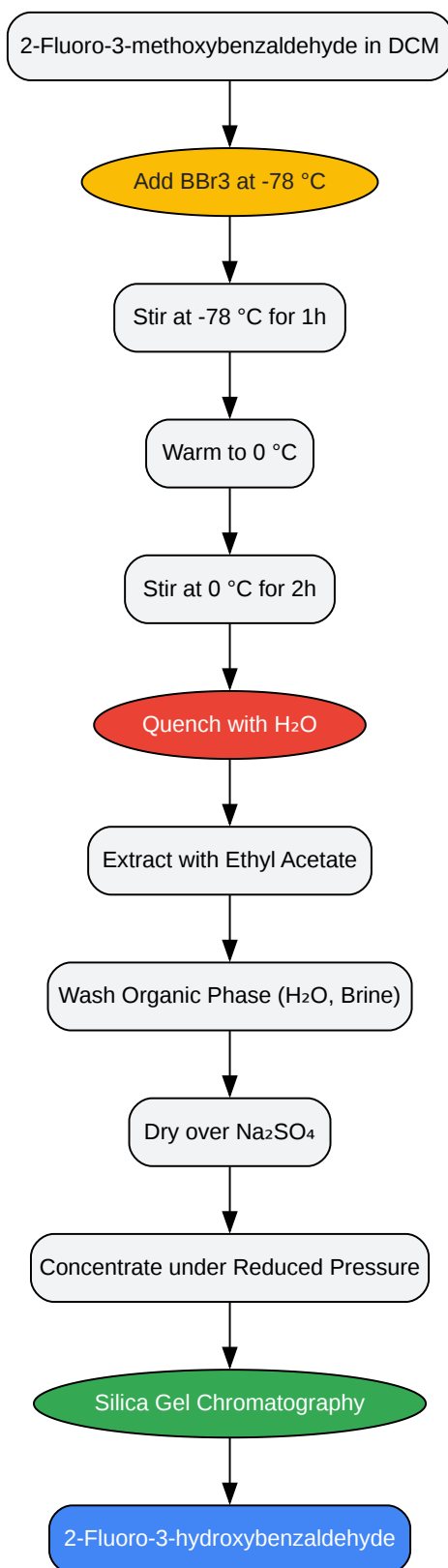
For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluoro-3-hydroxybenzaldehyde is a substituted aromatic aldehyde that serves as a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its unique trifunctional nature—possessing an aldehyde, a hydroxyl group, and a fluorine atom on a benzene ring—offers a versatile platform for constructing complex molecular architectures. The specific arrangement of these functional groups (ortho-fluoro and meta-hydroxyl to the aldehyde) imparts distinct electronic properties and reactivity, making a thorough understanding of its structure paramount for its effective utilization. This guide provides a comprehensive technical overview of the molecular structure, synthesis, spectroscopic characterization, and chemical reactivity of **2-Fluoro-3-hydroxybenzaldehyde**.

Molecular Structure and Physicochemical Properties

The foundational aspect of **2-Fluoro-3-hydroxybenzaldehyde** is its substituted benzene ring. The molecule, with the chemical formula $C_7H_5FO_2$, consists of a benzaldehyde core with a fluorine atom at the C2 position and a hydroxyl group at the C3 position.^[1] This substitution pattern is key to its chemical behavior. The fluorine atom, being highly electronegative, exerts a strong electron-withdrawing inductive effect (-I), while the hydroxyl group can act as both a weak electron-withdrawing group (-I) and a strong electron-donating group through resonance (+R). The interplay of these electronic effects influences the reactivity of the aldehyde group and the aromatic ring.



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